

Toxicological Profile of 3-Chloropyridine-2-carboxaldehyde: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3-Chloropyridine-2-carboxaldehyde

CAS No.: 206181-90-0

Cat. No.: B112261

[Get Quote](#)

Disclaimer: This document provides a comprehensive overview of the available toxicological information for **3-Chloropyridine-2-carboxaldehyde**. It is important to note that publicly available, in-depth toxicological studies specifically for this compound are limited. Therefore, this guide supplements available data with information from structurally related compounds, such as 3-chloropyridine, 2-chloropyridine, and other pyridine derivatives, to provide a more complete, albeit extrapolated, profile. All data derived from analogue compounds are clearly indicated.

Chemical and Physical Properties

3-Chloropyridine-2-carboxaldehyde is an organic compound that serves as an intermediate in the synthesis of pharmaceuticals and agrochemicals.^[1] Its reactivity is largely determined by the chloro, pyridine, and aldehyde functional groups.^[1]

Property	Value	Reference
CAS Number	206181-90-0	[2]
Molecular Formula	C ₆ H ₄ ClNO	[1]
Molecular Weight	141.56 g/mol	[1]
Appearance	Typically a solid	[1]
Solubility	Limited solubility in water; soluble in common organic solvents like ethanol and dichloromethane.	[1]

Hazard Identification and Classification

Based on available Safety Data Sheets (SDS), **3-Chloropyridine-2-carboxaldehyde** is classified as a hazardous substance.

Hazard Class	Category	Hazard Statement
Acute Toxicity (Oral)	4	H302: Harmful if swallowed
Acute Toxicity (Dermal)	4	H312: Harmful in contact with skin
Acute Toxicity (Inhalation)	4	H332: Harmful if inhaled
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation

Source: ChemicalBook Safety Data Sheet[2]

Acute Toxicity

No specific LD50 or LC50 values from dedicated studies on **3-Chloropyridine-2-carboxaldehyde** are publicly available. However, data from closely related analogues provide an indication of its potential acute toxicity.

Compound	Test	Route	Species	Value	Reference
o-Chloropyridine	LD50	Oral	Mouse	100 mg/kg	[3]
	LD50	Dermal	Rabbit	64 mg/kg	
3-Chloropyridine	LD50	Dermal	-	1000 mg/kg (Based on structural analogs)	[4]
LC50	Inhalation	-	10000 mg/m ³ (Based on structural analogs)	[4]	
Pyridine-2-carboxaldehyde	-	Oral	-	Harmful if swallowed (Category 4)	
-	Inhalation	-	Fatal if inhaled (Category 2)		

The primary target organ for acute toxicity of chloropyridines appears to be the liver, with observed effects including hemorrhagic necrosis.[\[3\]](#)

Genotoxicity and Mutagenicity

There is no specific genotoxicity data for **3-Chloropyridine-2-carboxaldehyde**. However, studies on its parent compound, 3-chloropyridine, suggest a potential for genotoxicity.

- 3-Chloropyridine is suspected of causing genetic defects.[\[4\]](#)

- Mutagenic effects for 3-chloropyridine have been observed in a mouse lymphocyte micronucleus test.[4]
- In cultured V3 cells, 3-chloropyridine showed a dose-dependent increase in chromosomal aberrations.[5]
- Conversely, 3-chloropyridine did not show mutagenic activity in the Salmonella/microsome (Ames) assay.[5]
- o-Chloropyridine was mutagenic in Salmonella typhimurium strains TA97, TA98, TA100, and TA102 with metabolic activation.[3]

The aldehyde group itself is a reactive moiety that can form adducts with DNA, potentially leading to mutagenic events.[6]

Experimental Protocols

A standard battery of tests is typically used to assess genotoxicity.

Ames Test (Bacterial Reverse Mutation Assay) This test uses several strains of Salmonella typhimurium with mutations in the histidine operon, rendering them unable to synthesize histidine. The test substance is incubated with the bacterial strains, with and without a metabolic activation system (S9 fraction from rat liver). Mutagenic substances will cause reverse mutations, allowing the bacteria to grow on a histidine-free medium. The number of revertant colonies is counted and compared to a negative control.

In Vitro Micronucleus Test Cultured mammalian cells (e.g., human peripheral blood lymphocytes, CHO, V79) are exposed to the test substance. After treatment, the cells are allowed to complete mitosis. Cytokinesis is blocked, typically using cytochalasin B, resulting in binucleated cells. Micronuclei, which are small nuclei containing chromosome fragments or whole chromosomes that were not incorporated into the main nuclei during cell division, are scored in these binucleated cells. An increase in the frequency of micronucleated cells indicates clastogenic (chromosome breaking) or aneugenic (chromosome loss) potential.

In Vivo Micronucleus Test Rodents (usually rats or mice) are administered the test substance, typically via oral gavage or intraperitoneal injection. Bone marrow or peripheral blood is collected at specific time points after exposure. The frequency of micronucleated polychromatic

erythrocytes (immature red blood cells) is determined. A significant increase in micronucleated cells in treated animals compared to controls indicates that the substance or its metabolites can induce chromosomal damage in vivo.[7]

Carcinogenicity

No carcinogenicity studies for **3-Chloropyridine-2-carboxaldehyde** or its close analogues were identified in the available literature.[3] Its potential for genotoxicity, as suggested by data on 3-chloropyridine, would be a factor for consideration in assessing its carcinogenic potential.

Reproductive and Developmental Toxicity

There are no specific reproductive or developmental toxicity studies for **3-Chloropyridine-2-carboxaldehyde**. A study on the structurally related compound 3-cyanopyridine in rats provides some insight into the potential effects of this class of compounds.

- General Toxicity: Liver damage was observed in male rats at ≥ 30 mg/kg/day and in females at ≥ 5 mg/kg/day.[8][9]
- Reproductive Toxicity: At 180 mg/kg/day, effects on estrous cycles, corpora lutea, and implantations were noted.[8][9]
- Developmental Toxicity: Delayed initiation of delivery, dystocia, and death of pregnant females were observed at 180 mg/kg/day.[8][9]
- No-Observed-Adverse-Effect Level (NOAEL): The NOAEL for reproductive/developmental toxicity was determined to be 30 mg/kg/day.[8][9]

Experimental Protocols

Reproductive and Developmental Toxicity Screening Test (e.g., OECD TG 421) This screening test provides preliminary information on potential effects on male and female reproductive performance and on the development of offspring. Male and female rats are dosed with the test substance for a period before mating, during mating, and for females, throughout gestation and early lactation.[8][9] Endpoints evaluated include:

- Parental animals: Clinical observations, body weight, food consumption, estrous cycles, mating and fertility indices, and gross necropsy.

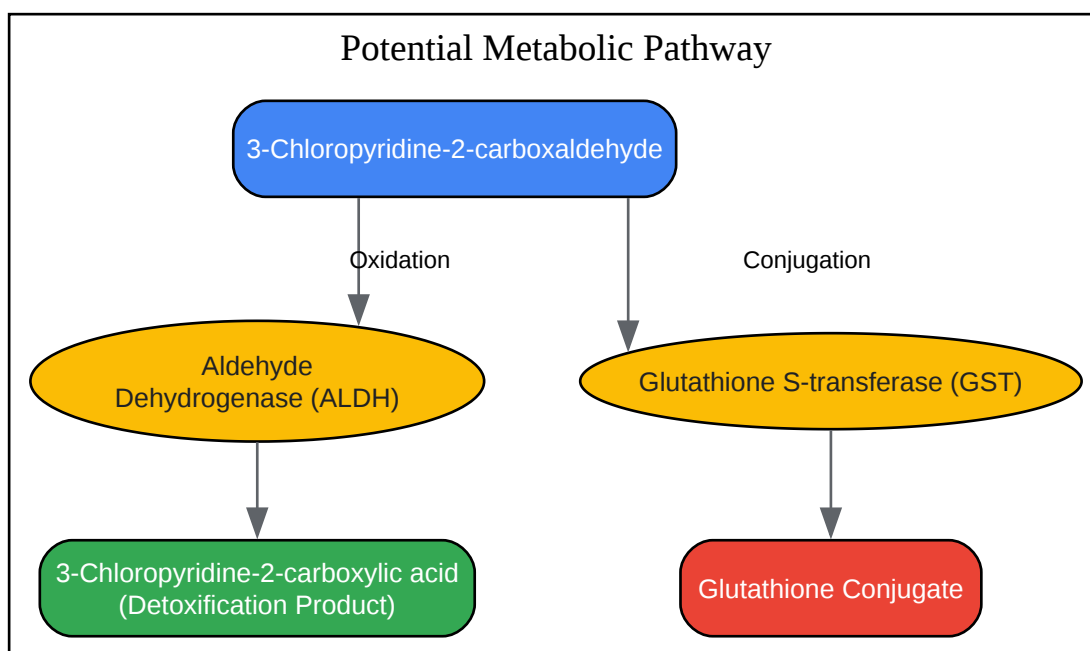
- Offspring: Number of live and dead pups, pup viability, sex ratio, and pup body weights during early lactation.

Signaling Pathways and Metabolism

Metabolism

Specific metabolic pathways for **3-Chloropyridine-2-carboxaldehyde** have not been elucidated. However, based on its structure, two primary metabolic routes are likely:

- Oxidation of the Aldehyde Group: Aldehydes are primarily metabolized by aldehyde dehydrogenases (ALDHs) to the corresponding carboxylic acids.[10] This is generally a detoxification pathway.
- Metabolism of the Chloropyridine Ring: Chlorinated aromatic compounds can undergo metabolism, including N-oxidation and displacement of the chlorine atom, potentially through glutathione conjugation.[11]

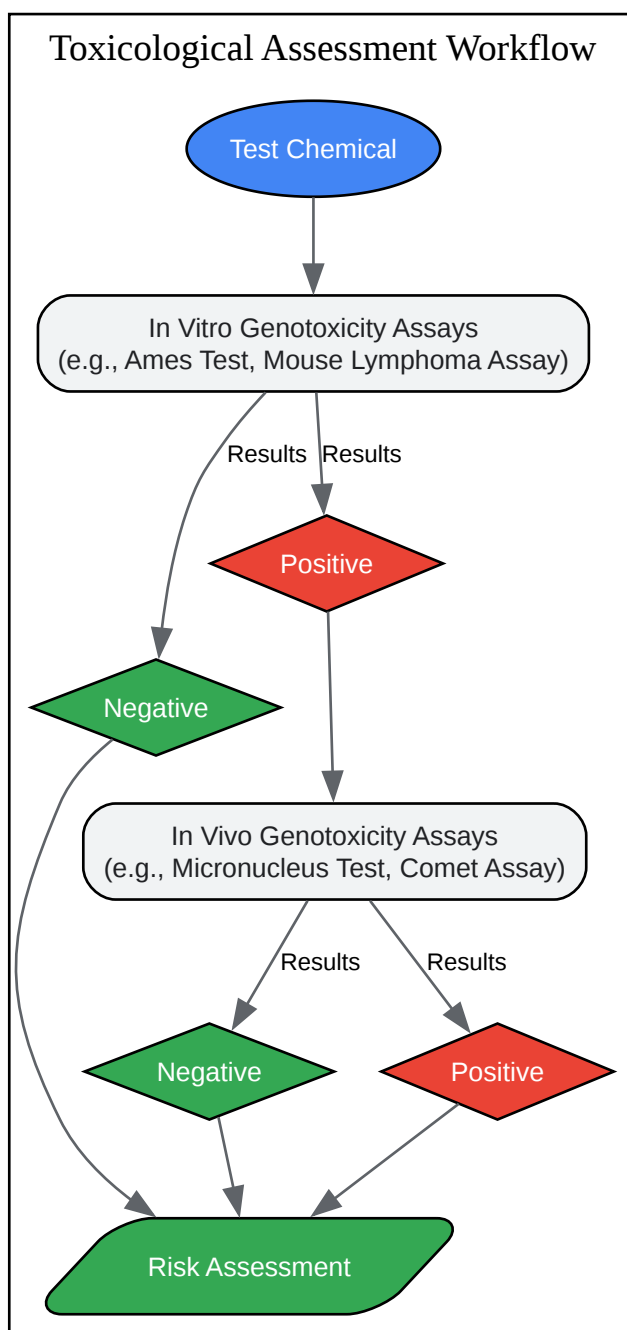


[Click to download full resolution via product page](#)

Potential metabolic pathways for **3-Chloropyridine-2-carboxaldehyde**.

Toxicological Assessment Workflow

The assessment of a chemical's toxicological profile, particularly its genotoxic potential, follows a structured workflow. This typically begins with in vitro assays and proceeds to in vivo studies if positive results are found.



[Click to download full resolution via product page](#)

A typical workflow for the assessment of genotoxic potential.

Conclusion

The toxicological profile of **3-Chloropyridine-2-carboxaldehyde** is not well-defined by specific studies. Based on its chemical structure and data from related compounds, it is classified as harmful if swallowed, inhaled, or in contact with skin, and is an irritant to the skin, eyes, and respiratory system.[2] Data from analogues suggest a potential for genotoxicity and, at high doses, reproductive and developmental effects.[4][8][9] The aldehyde functional group implies a potential for reaction with biological macromolecules, and metabolism is likely to proceed via oxidation to the corresponding carboxylic acid. A comprehensive toxicological evaluation, including a standard battery of genotoxicity tests and acute toxicity studies, would be necessary to fully characterize the risk associated with this compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3-Chloropyridine-2-carboxaldehyde | Properties, Uses, Safety Data & Supplier Information China [pipzine-chem.com]
- 2. 3-Chloropyridine-2-carboxaldehyde - Safety Data Sheet [chemicalbook.com]
- 3. Introduction - NTP Technical Report on the Toxicity Studies of o-Chloropyridine (CASRN 109-09-1) Administered Dermally and in Drinking Water to F344/N Rats and B6C3F1/N Mice - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 4. jubilantingrevia.com [jubilantingrevia.com]
- 5. 3-Chloropyridine | C₅H₄CIN | CID 12287 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Aldehydes, Aldehyde Metabolism, and the ALDH2 Consortium | MDPI [mdpi.com]
- 7. assets.publishing.service.gov.uk [assets.publishing.service.gov.uk]
- 8. merckmillipore.com [merckmillipore.com]
- 9. Reproductive and developmental toxicity screening test of 3-cyanopyridine in rats - PubMed [pubmed.ncbi.nlm.nih.gov]

- [10. Aldehyde toxicity and metabolism: the role of aldehyde dehydrogenases in detoxification, drug resistance and carcinogenesis - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [11. Aromatic substitution reaction of 2-chloropyridines catalyzed by microsomal glutathione S-transferase 1 - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [Toxicological Profile of 3-Chloropyridine-2-carboxaldehyde: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b112261/docs#toxicological-profile-of-3-chloropyridine-2-carboxaldehyde-a-technical-guide\]](https://www.benchchem.com/product/b112261/docs#toxicological-profile-of-3-chloropyridine-2-carboxaldehyde-a-technical-guide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

